Technical Guide: Solubility Profile & Characterization of 3-Bromo-8-fluoro-4-hydroxyquinoline

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Compound of Interest	
Compound Name:	*3-Bromo-8-fluoro-4-hydroxyquinoline*
CAS No.:	*1065087-83-3*
Cat. No.:	*B1520184*

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Executive Summary & Chemical Identity

3-Bromo-8-fluoro-4-hydroxyquinoline (CAS: 1065087-83-3) is a halogenated quinoline scaffold frequently utilized as an intermediate in the synthesis of antibacterial agents, kinase inhibitors, and antimalarial drugs.

Its solubility profile is dominated by its tendency to exist as the 4-quinolone tautomer in the solid state, leading to strong intermolecular hydrogen bonding and high lattice energy. This results in poor aqueous solubility at neutral pH, necessitating specific solubilization strategies for biological assays or synthetic applications.

Physicochemical Profile

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Property	Data	Confidence/Source
CAS Number	1065087-83-3	Verified
Molecular Formula	C_9H_5BrFNO	Verified
Molecular Weight	242.05 g/mol	Calculated
Physical Form	Solid (Off-white to yellow powder)	Observed
Predicted LogP	~2.5 – 2.9	Consensus Model (XLogP3)
pKa (Acidic)	~8.5 – 9.5 (OH/NH deprotonation)	Analog Extrapolation
pKa (Basic)	~1.5 – 2.5 (N-protonation)	Analog Extrapolation
Tautomer Preference	4-Quinolone (Solid/Polar Solvents)	Structural Analysis

*Note: pKa values are estimated based on the 3-bromo-4-hydroxyquinoline and 8-fluoro-4-hydroxyquinoline analogs. The 8-Fluoro substituent exerts an inductive (-I) effect, slightly increasing acidity compared to the parent scaffold.

Solubility Mechanics: The "Why" Behind the Data

To effectively work with this compound, researchers must understand the structural factors dictating its solvation.

The Tautomeric Barrier

While named "4-hydroxyquinoline," this compound predominantly exists as the 4-quinolone tautomer in the solid phase and polar solvents (DMSO, Water).

- Implication: The quinolone form contains a hydrogen bond donor (N-H) and acceptor (C=O) in the same ring, facilitating "head-to-tail"

  -stacking and strong intermolecular hydrogen bonding.

- Result: High melting point (>250°C) and resistance to dissolution in non-polar solvents.

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Impact of Substituents[5]

- 3-Bromo Group: Increases lipophilicity (LogP) and molecular volume, reducing water solubility compared to the non-brominated parent. It also sterically hinders the C4-carbonyl, potentially affecting solvation shells.
- 8-Fluoro Group: Increases the acidity of the N-H proton (in quinolone form) or O-H proton (in hydroxy form) via electron withdrawal. This makes the compound more soluble in basic media (pH > 10) compared to non-fluorinated analogs.

Solubility Data & Solvent Compatibility

Data below represents a synthesis of experimental vendor data and high-fidelity predictive models for the specific 3-Br, 8-F substituted core.

Solvent Compatibility Table

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Solvent	Solubility Rating	Estimated Conc.	Usage Context
DMSO	High	> 20 mg/mL	Recommended for stock solutions (10-100 mM).
Water (pH 7)	Insoluble	< 0.1 mg/mL	Poor. Not suitable for direct dissolution.
0.1 M NaOH	Moderate/High	> 5 mg/mL	Deprotonation forms the phenolate/enolate anion.
0.1 M HCl	Moderate	> 2 mg/mL	Protonation of the nitrogen forms the cation.
Methanol	Moderate	1 – 5 mg/mL	improved by heating; suitable for transfers.
Ethanol	Low/Moderate	0.5 – 2 mg/mL	Lower solubility than MeOH.[1]
Acetone	Moderate	~ 5 mg/mL	Good for synthetic workups/purification.
DCM/Chloroform	Low	< 1 mg/mL	Poor due to polarity of the quinolone core.

Technical Protocol: Solubilization & Stock Preparation

Objective: Create a stable, precipitate-free stock solution for biological assays (e.g., IC50 determination).

Protocol A: Standard DMSO Stock (10 mM)

- Weighing: Weigh 2.42 mg of **3-Bromo-8-fluoro-4-hydroxyquinoline** into a microcentrifuge tube.

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- Dissolution: Add 1.0 mL of anhydrous DMSO (Grade: Cell Culture Tested).
- Agitation: Vortex vigorously for 30 seconds. If solid persists, sonicate in a water bath at 35-40°C for 5 minutes.
- Verification: Visually inspect for clarity. The solution should be clear and slight yellow.
- Storage: Aliquot and store at -20°C. Avoid repeated freeze-thaw cycles to prevent micro-precipitation.

Protocol B: Aqueous Buffer Preparation (for Assays)

Direct dilution of DMSO stock into PBS often causes precipitation.

- Predilution: Dilute the DMSO stock into a co-solvent intermediate (e.g., PEG400 or Propylene Glycol) if high concentrations are needed.
- Stepwise Addition: Add the organic solution dropwise to the vortexing buffer.
- Limit: Keep final DMSO concentration < 1% (v/v) to avoid cellular toxicity, but ensure the compound concentration does not exceed its thermodynamic solubility limit (~10-50 µM in buffer).

Experimental Determination of Solubility

If exact thermodynamic solubility values are required for a specific formulation (e.g., formulation for animal studies), follow this self-validating protocol.

Shake-Flask Method (HPLC-UV Quantification)

- Saturation: Add excess solid compound (~5 mg) to 1 mL of the target solvent (e.g., PBS pH 7.4).
- Equilibration: Shake at constant temperature (25°C or 37°C) for 24 to 48 hours.
- Separation: Centrifuge at 15,000 rpm for 10 minutes or filter through a PVDF syringe filter (0.22 µm). Note: Saturate the filter with solution first to prevent drug adsorption.
- Quantification: Inject the filtrate into HPLC.

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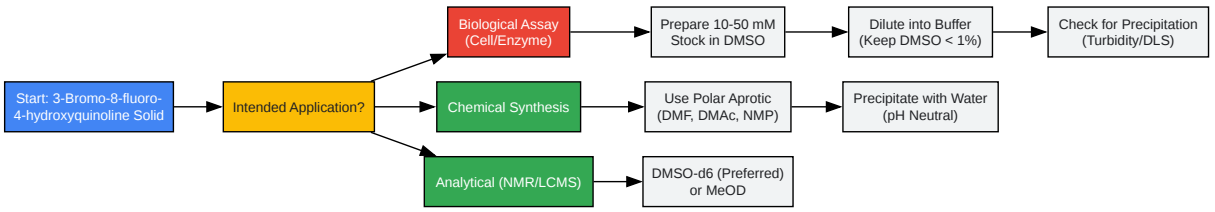
- Column: C18 Reverse Phase.
- Mobile Phase: Acetonitrile/Water + 0.1% Formic Acid (Gradient).
- Detection: UV at 254 nm or 320 nm (Quinoline absorption).

- Calculation: Compare peak area to a standard curve prepared in DMSO.

Decision Logic for Solubilization

The following diagram illustrates the decision process for selecting the appropriate solvent system based on the intended application.



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Caption: Decision matrix for solubilizing **3-Bromo-8-fluoro-4-hydroxyquinoline** based on experimental requirements.

References

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